

Navigating the Safety Landscape of 3-Chloro-2-methoxyaniline: A Technical Guide

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Compound of Interest

Compound Name: 3-Chloro-2-methoxyaniline

Cat. No.: B1345702

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data and handling precautions for **3-Chloro-2-methoxyaniline** (CAS No. 51114-68-2). The information presented herein is crucial for ensuring the safe use of this compound in research and development settings. While a complete 16-section Safety Data Sheet (SDS) for this specific chemical is not readily available in public domains, this guide synthesizes available data from multiple sources to offer a robust safety profile.

Core Safety and Hazard Information

3-Chloro-2-methoxyaniline is classified as a hazardous substance. The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a clear warning of its potential health effects.^{[1][2]}

Table 1: GHS Classification

Hazard Class	Category
Skin Irritation	2
Eye Irritation	2
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)

Hazard Statements (H-Statements):

- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Precautionary Statements (P-Statements):

A comprehensive list of precautionary statements is provided in the handling and emergency procedures sections of this guide.

Physicochemical Properties

Understanding the physical and chemical properties of **3-Chloro-2-methoxyaniline** is fundamental to its safe handling and storage.

Table 2: Physical and Chemical Properties

Property	Value
CAS Number	51114-68-2
Molecular Formula	C ₇ H ₈ ClNO
Molecular Weight	157.60 g/mol
Appearance	Data not available
Odor	Data not available
Melting Point	Data not available
Boiling Point	Data not available
Flash Point	Not applicable
Solubility	Data not available

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is paramount to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **3-Chloro-2-methoxyaniline**:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat or other protective clothing to prevent skin contact.
- Respiratory Protection: In case of inadequate ventilation or the potential for aerosol generation, a NIOSH-approved respirator with an appropriate cartridge is recommended.

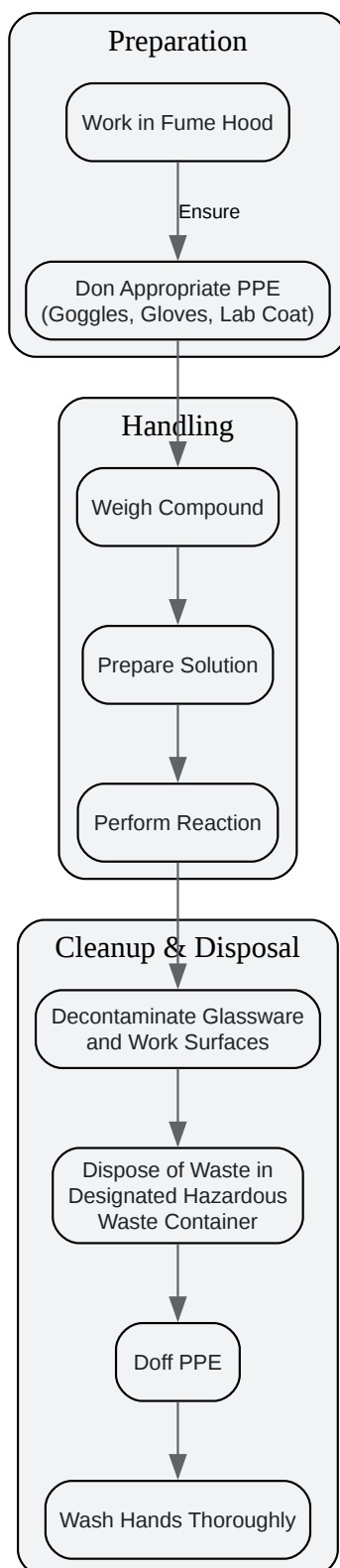
Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Storage

- Store in a tightly closed container in a dry and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.

Diagram 1: Standard Laboratory Handling Workflow for **3-Chloro-2-methoxyaniline**



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Caption: Workflow for safe handling of **3-Chloro-2-methoxyaniline** in a lab.

Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is critical.

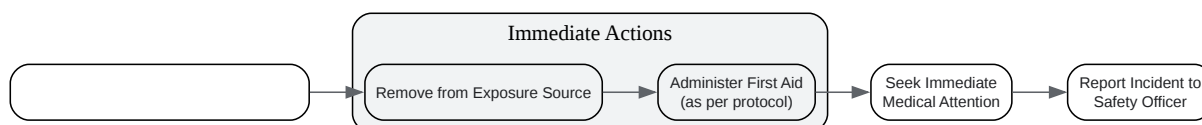
First-Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- After Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Spill Response

- Small Spills: Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable container for hazardous waste disposal.
- Large Spills: Evacuate the area. Contain the spill if possible. Notify emergency response personnel.

Diagram 2: Emergency Response Logic for Accidental Exposure



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Caption: Decision-making flow for responding to accidental exposure.

Toxicological and Ecological Information

Detailed quantitative toxicological data, such as LD50 (median lethal dose) and LC50 (median lethal concentration), for **3-Chloro-2-methoxyaniline** are not readily available in the public domain. Similarly, comprehensive ecological impact studies have not been identified. The absence of this data underscores the need for a cautious approach, treating the compound as potentially toxic and harmful to the environment.

Disposal Considerations

All waste containing **3-Chloro-2-methoxyaniline** must be treated as hazardous waste. Disposal should be carried out in accordance with local, state, and federal regulations. Contact your institution's environmental health and safety department for specific disposal procedures.

Conclusion

While a complete safety data sheet for **3-Chloro-2-methoxyaniline** is not widely accessible, the available information clearly indicates that it is a hazardous substance requiring careful handling. Researchers, scientists, and drug development professionals must adhere to the safety precautions outlined in this guide to mitigate risks. The GHS classification points to significant irritation hazards, and the lack of comprehensive toxicological and ecological data necessitates a conservative approach to its use and disposal. Always prioritize safety through the consistent use of appropriate personal protective equipment and engineering controls.

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References

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